

# Safety data sheet (SDS) for (S)-Prolinamide hydrochloride

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## Compound of Interest

**Compound Name:** 2-[(2S)-Pyrrolidin-2-yl]acetamide;hydrochloride  
**CAS No.:** 78664-84-3  
**Cat. No.:** B2868295

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## Technical Safety Guide: (S)-Prolinamide Hydrochloride

CAS: 42429-27-6 | Formula: C<sub>5</sub>H<sub>11</sub>ClN<sub>2</sub>O | Role: Chiral Organocatalyst & Intermediate

### Chemical Identification & Contextual Usage

(S)-Prolinamide hydrochloride is the hydrochloride salt of L-prolinamide.<sup>[1][2]</sup> In drug development, it serves as a critical chiral building block (e.g., in the synthesis of DPP-4 inhibitors like Vildagliptin) and a versatile organocatalyst for asymmetric aldol and Michael addition reactions.

- Synonyms: L-Prolinamide HCl; (2S)-Pyrrolidine-2-carboxamide hydrochloride.<sup>[1][2]</sup>
- Purity Criticality: As an organocatalyst, the presence of moisture (due to hygroscopicity) can drastically alter enantiomeric excess (ee) outcomes. Therefore, safety protocols here double as quality control measures.

# Hazard Mechanistics: The "Why" Behind the Warnings

Standard GHS classifications list hazards; this section explains the chemical causality to help researchers predict risks in novel scenarios.

## Core GHS Classifications

Hazard Code	Classification	Mechanistic Cause
H315	Skin Irritation (Cat 2)	Acidity & Amine Functionality: Upon contact with skin moisture, the HCl salt dissociates, creating a localized acidic environment (pH < 4). Simultaneously, the organic amine moiety can penetrate lipid bilayers, exacerbating irritation.
H319	Eye Irritation (Cat 2A)	Mucosal Sensitivity: The ionic strength and acidity of the hydrochloride salt cause immediate protein denaturation and inflammation in sensitive ocular tissues.
H335	STOT-SE (Resp.[3] Irritation)	Fine Particulate Inhalation: As a crystalline powder, it easily aerosolizes. Inhalation deposits acidic salt particles in the alveoli, triggering bronchospasm.

## Risk Mitigation & Handling Protocols

Objective: Prevent personnel exposure while maintaining the anhydrous integrity of the catalyst.

## Protocol A: Handling Hygroscopic Chiral Salts

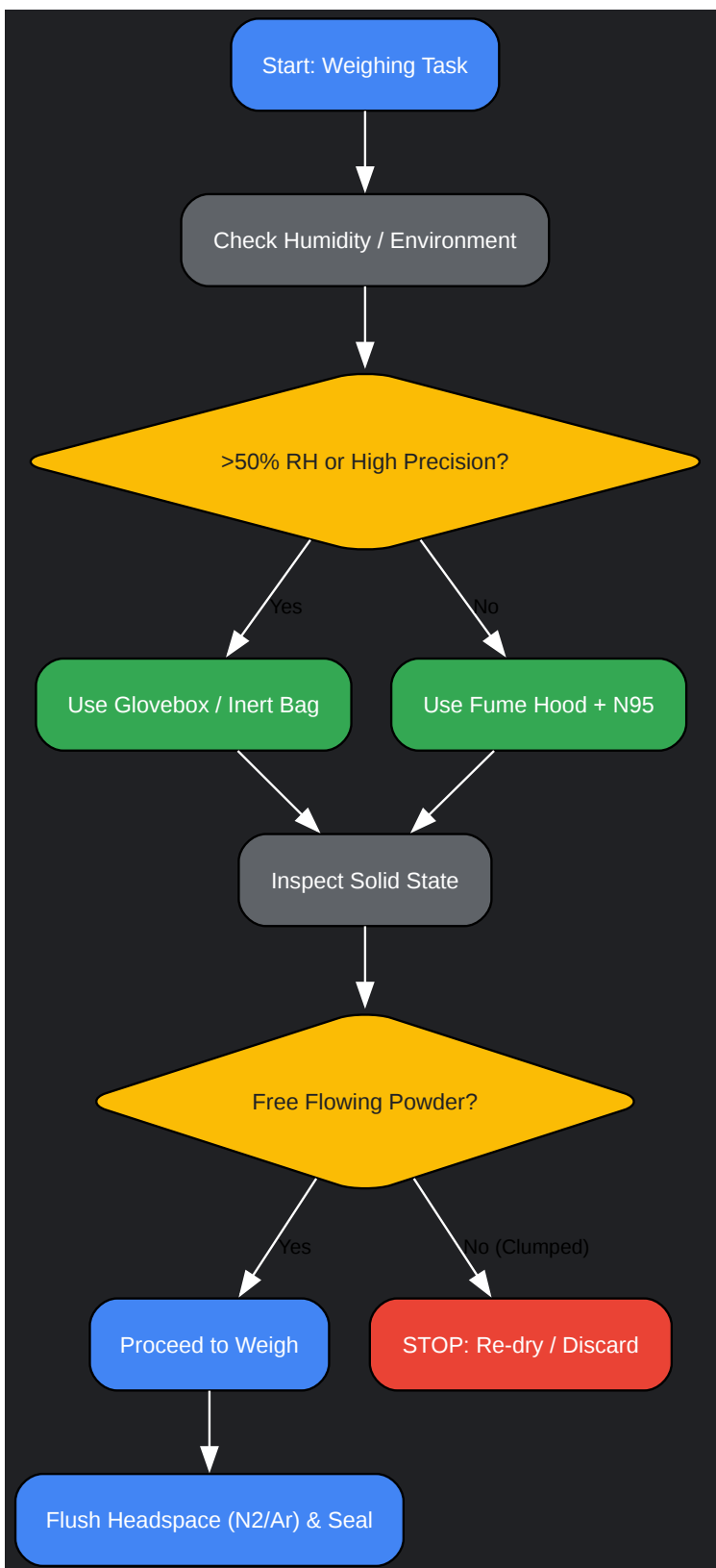
- Context: (S)-Prolinamide HCl is hygroscopic. Moisture absorption leads to "caking" and hydrolysis, potentially introducing trace acid into reaction mixtures that require neutral conditions.

### Step-by-Step Methodology:

- Environmental Control: Do not weigh on an open bench on humid days (>50% RH). Use a glovebox or a dedicated weighing funnel with a nitrogen blanket if high precision is required.
- PPE Layering:
  - Hands: Nitrile gloves (minimum 0.11 mm thickness). Double glove if handling >10g to prevent sweat permeation affecting the outer glove surface.
  - Respiratory: N95 (US) or P2 (EU) particulate respirator is mandatory if working outside a fume hood.
- Transfer Technique:
  - Use anti-static weighing boats to prevent powder scattering (aerosolization source).
  - Self-Validating Step: Inspect the stock container before weighing. If the powder contains hard, translucent lumps, significant moisture uptake has occurred. Action: Re-dry under vacuum over  $P_2O_5$  or discard if high purity is essential.
- Post-Usage Seal: Flush the headspace of the stock container with Argon or Nitrogen before resealing. Wrap the cap with Parafilm to create a secondary moisture barrier.

## Visualization: Safe Handling Workflow

The following diagram outlines the decision logic for safe handling to preserve both safety and chemical purity.



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Caption: Logic flow for handling hygroscopic (S)-Prolinamide HCl to ensure safety and catalyst activity.

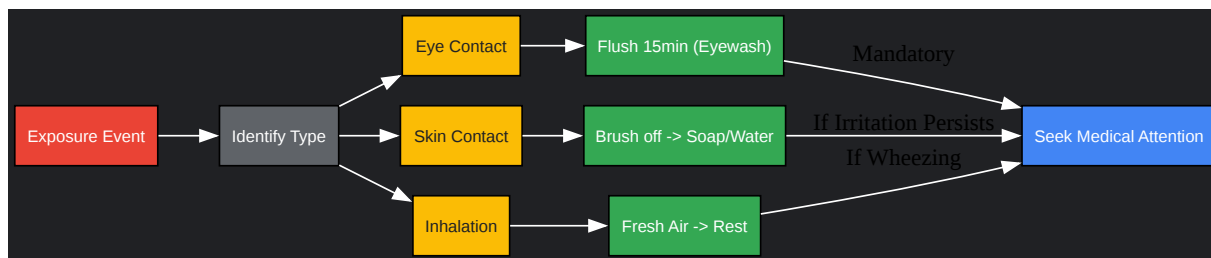
## Emergency Response System

This protocol focuses on "Researcher-First Response"—actions taken immediately in the lab before medical professionals arrive.

### Protocol B: Exposure Response

- Ocular Exposure (High Risk):
  - Immediate Flush: Do not wait for help. Move to the eyewash station.
  - The 15-Minute Rule: Flush for a full 15 minutes. The acidity of the HCl salt requires time to neutralize/dilute fully.
  - Validation: Check pH of the eye (using pH paper near the tear duct) if feasible/trained, otherwise seek medical attention immediately.
- Skin Contact:
  - Brush, Then Wash: If dry powder lands on skin, gently brush it off before applying water to avoid creating a concentrated acidic paste on the skin.
  - Soap Wash: Wash with non-abrasive soap.
- Spill Cleanup (Solid):
  - Dampen: Do not dry sweep (creates dust). Cover spill with a paper towel dampened with weak sodium bicarbonate solution (neutralizes the acid).
  - Collect: Scoop into a chemical waste container.

### Visualization: Emergency Decision Tree



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Caption: Immediate decision matrix for exposure incidents involving acidic salt particulates.

## Physical & Chemical Data Summary

Data consolidated for quick reference during experimental design.

Property	Value / Description	Experimental Note
Appearance	White to off-white crystalline powder	Yellowing indicates oxidation or degradation.
Melting Point	178 – 182 °C	Distinct from free base (MP ~93°C). Use to verify salt formation.
Solubility	Soluble in Water, Ethanol, Methanol	High solubility in polar protic solvents; poor in non-polar organics (Hexane/Ether).
pH (10% aq)	Acidic (~3.0 – 5.0)	Due to hydrolysis of the hydrochloride salt.
Molecular Wt	150.61 g/mol	Use this value for stoichiometry, not the free base MW (114.15).

## Toxicological & Ecological Profile

While specific chronic toxicity data for this specific salt is limited, its profile is derived from the parent amino acid structure and the hydrochloride moiety.

- Acute Toxicity: Generally considered low acute toxicity (Oral LD50 > 2000 mg/kg estimated based on Proline analogs), but the acidic nature causes local tissue damage.
- Ecological Impact:
  - Biodegradability: Expected to be readily biodegradable (amino acid derivative).
  - Aquatic Toxicity: High concentrations may locally lower water pH, affecting aquatic organisms. Neutralize before disposal.
- Disposal: Dissolve in water, neutralize with sodium carbonate, and dispose of via aqueous organic waste streams. Do not drain dispose without neutralization.

## References

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## Sources

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- [3. L-Prolinamide | C5H10N2O | CID 111306 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. sigmaaldrich.com \[sigmaaldrich.com\]](#)
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